Application Note: 3-(Ethoxycarbonyl)-5-hydroxybenzoic Acid as a Trifunctional Building Block[1]

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Compound of Interest

Compound Name:	*3-(Ethoxycarbonyl)-5-hydroxybenzoicacid*
Cat. No.:	*B13122640*

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Executive Summary: The Power of Asymmetry

In the landscape of drug discovery and materials science, symmetry breaking is a powerful tool.[1] 3-(Ethoxycarbonyl)-5-hydroxybenzoic acid (also known as monoethyl 5-hydroxyisophthalate) represents a "privileged scaffold" because it desymmetrizes the classic 5-hydroxyisophthalic acid core.[1]

Unlike its symmetric parent (the di-acid) or precursor (the di-ester), this building block possesses three distinct, orthogonally reactive functional groups:[1]

- Carboxylic Acid (C-1): Ready for immediate amide coupling or esterification.[1]
- Phenolic Hydroxyl (C-5): Available for etherification, Mitsunobu reaction, or cross-coupling.[1]
- Ethyl Ester (C-3): A "masked" acid, stable to conditions that affect C-1 and C-5, allowing for late-stage activation.[1]

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This guide details the protocols for synthesizing this core and utilizing it to generate complex libraries for kinase inhibitors, dendrimers, and functionalized Metal-Organic Frameworks (MOFs).[1]

Chemical Identity & Properties

Property	Description
IUPAC Name	3-(Ethoxycarbonyl)-5-hydroxybenzoic acid
Common Synonyms	Monoethyl 5-hydroxyisophthalate; 5-Hydroxyisophthalic acid monoethyl ester
Structure	Benzene ring substituted at 1, 3, 5 positions (Acid, Ester, Hydroxyl)
Molecular Formula	$C_{10}H_{10}O_5$
Molecular Weight	210.18 g/mol
Solubility	Soluble in DMSO, DMF, Alcohols, Acetone.[1][2] Sparingly soluble in water/DCM.[1]
pKa (Predicted)	~4.0 (Carboxylic acid), ~9.5 (Phenol)

Strategic Workflow: Divergent Synthesis

The utility of this compound lies in its ability to serve as a hub for divergent synthesis.[1] By choosing the order of operations, a chemist can selectively functionalize each position without protecting groups.[1]

Visualization: The Orthogonal Reactivity Map

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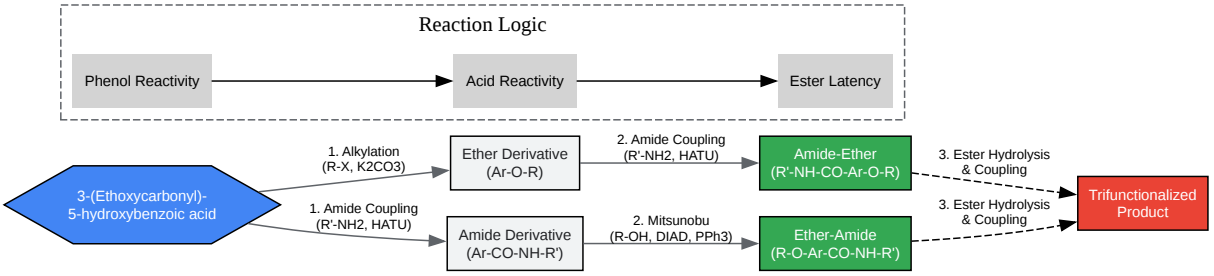

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Figure 1: Divergent synthesis pathways utilizing the orthogonal reactivity of the phenol, carboxylic acid, and ester moieties.[1][3][4][5]

Detailed Experimental Protocols

Protocol A: Synthesis of the Building Block (Desymmetrization)

Objective: Selective mono-hydrolysis of Diethyl 5-hydroxyisophthalate to obtain 3-(Ethoxycarbonyl)-5-hydroxybenzoic acid.[1] Note: This protocol relies on statistical hydrolysis controlled by stoichiometry and temperature.[1]

Reagents:

- Diethyl 5-hydroxyisophthalate (Starting Material)[1][6]
- Lithium Hydroxide (LiOH[1]·H_2O)
- Tetrahydrofuran (THF) / Water[1]

Procedure:

- Dissolution: Dissolve 10.0 g (42 mmol) of diethyl 5-hydroxyisophthalate in 100 mL of THF. Cool the solution to 0°C in an ice bath.

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- Controlled Addition: Prepare a solution of $LiOH \cdot H_2O$ (1.76 g, 42 mmol, 1.0 equiv) in 30 mL of water.[1] Add this dropwise to the THF solution over 30 minutes. Crucial: Rapid addition or excess base leads to di-acid formation.[1]
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature and stir for 12 hours. Monitor by TLC (50% EtOAc/Hexane).[1]
- Workup: Evaporate THF under reduced pressure. The aqueous residue will contain the di-sodium salt (trace), mono-sodium salt (product), and unreacted diester.[1]
- Extraction (Purification):
  - Wash the basic aqueous phase (pH ~10) with Ethyl Acetate (3 x 50 mL) to remove unreacted diester.[1]
  - Acidify the aqueous phase carefully with 1N HCl to pH ~3.[1]
  - Extract the precipitate with Ethyl Acetate (3 x 75 mL).[1]
  - Dry over Na_2SO_4, filter, and concentrate.[1]
- Yield: Typically 60-70% as a white solid.[1]

Protocol B: Library Synthesis (Medicinal Chemistry Application)

Objective: Synthesis of a kinase inhibitor core (e.g., Bosutinib analogs) using the scaffold.[1]

Step 1: Phenol Functionalization (Mitsunobu Reaction) Rationale: The phenol is functionalized first to avoid side reactions during amide coupling.[1]

- Dissolve 3-(Ethoxycarbonyl)-5-hydroxybenzoic acid (1 equiv) in dry THF.
- Add Alcohol (R-OH, 1.2 equiv) and Triphenylphosphine (PPh_3, 1.5 equiv).[1]
- Cool to 0°C. Add DIAD (1.5 equiv) dropwise.
- Stir at RT for 16 hours.

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- Purification: Silica gel chromatography. Note: The carboxylic acid remains intact.[1]

Step 2: Amide Coupling (Acid Activation) Rationale: The free acid is coupled to an amine (e.g., an aniline) to install the "hinge binder" or "solvent front" moiety.[1]

- Dissolve the product from Step 1 in DMF.[1]
- Add DIPEA (3 equiv) and HATU (1.2 equiv).[1] Stir for 10 mins to activate the acid.
- Add the Amine (R'-NH_2, 1.1 equiv).[1]
- Stir at RT for 4-12 hours.
- Workup: Dilute with water, filter precipitate or extract with EtOAc.[1]

Step 3: Ester Activation (Optional) Rationale: If a third diversity point is needed, the ethyl ester is hydrolyzed (LiOH, THF/H_2O, 50°C) to reveal the second carboxylic acid, which can then undergo a second unique amide coupling.[1]

Applications in Materials Science

Metal-Organic Frameworks (MOFs)

This building block is critical for creating functionalized pores in MOFs.[1]

- Role: It acts as a linker similar to isophthalic acid but introduces a pendant -OH or -OR group into the pore channel.[1]
- Post-Synthetic Modification (PSM): The phenol group can be used to anchor catalytic metals or organic catalysts inside the MOF pore after the framework is assembled.[1]
- Protocol Insight: When synthesizing MOFs (e.g., solvothermal synthesis with $Cu(NO_3)_2$ or $Zn(NO_3)_2$), the ester group often hydrolyzes in situ to the acid, incorporating as 5-hydroxyisophthalic acid.[1] To maintain the ester functionality in the MOF, neutral synthesis conditions or pre-functionalization of the phenol is required.[1]

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